

# Application Notes and Protocols: D-Pantothenic Acid Hemicalcium Salt in Microbiological Growth Media

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## Compound of Interest

Compound Name: *D-Pantothenic acid hemicalcium salt*

Cat. No.: B15615516

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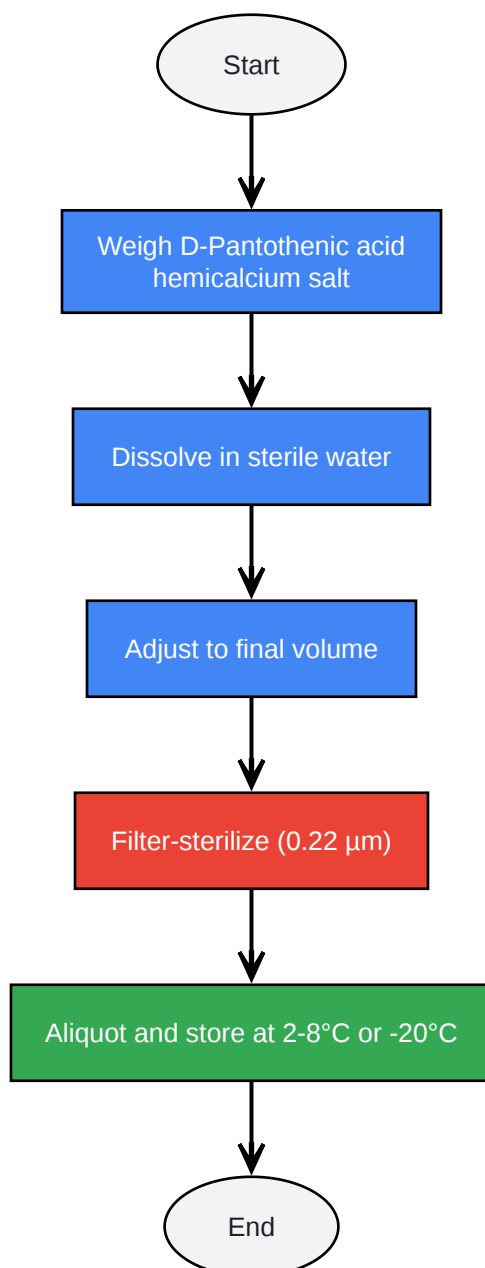
These application notes provide detailed information and protocols for the use of **D-Pantothenic acid hemicalcium salt**, a synthetic, stable form of Vitamin B5, in the formulation of microbiological growth media.

## Introduction

D-Pantothenic acid is an essential nutrient for many microorganisms, serving as the precursor for the biosynthesis of Coenzyme A (CoA). CoA is a vital cofactor in numerous metabolic pathways, including the synthesis of fatty acids, lipids, and the metabolism of carbohydrates and proteins. Due to the unstable and hygroscopic nature of free D-pantothenic acid, the hemicalcium salt is the preferred form for use in media formulations. This document outlines its role, typical concentrations, and protocols for its preparation and use in microbiological research.

## Biochemical Role of D-Pantothenic Acid

D-Pantothenic acid is a key component in the universal biosynthetic pathway of Coenzyme A. This pathway is critical for cellular metabolism and growth.



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- To cite this document: BenchChem. [Application Notes and Protocols: D-Pantothenic Acid Hemicalcium Salt in Microbiological Growth Media]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15615516#d-pantothenic-acid-hemicalcium-salt-in-microbiological-growth-media-formulation>]

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